

# In-depth Technical Guide on CAS Number 31105-14-3 (Olmidine)

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## Compound of Interest

Compound Name: *Olmidine*

Cat. No.: *B3434842*

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Research Review of CAS Number 31105-14-3 (**Olmidine**)

This technical guide addresses the available research and data concerning the chemical compound with CAS number 31105-14-3, also known as **Olmidine**. The chemical name for this compound is 2-(1,3-benzodioxol-5-yl)-2-hydroxyethanimidamide.

Following a comprehensive search of scientific literature, patent databases, and chemical repositories, it has been determined that there is a significant lack of publicly available research data on the applications, pharmacological properties, and mechanism of action of **Olmidine**. While the compound is listed in several chemical supplier catalogs as a commercially available building block, detailed scientific studies investigating its biological activity are not present in the accessible literature.

A preliminary search indicated potential antiplatelet and vasodilator effects; however, no peer-reviewed studies could be retrieved to substantiate these claims or provide any quantitative data, such as IC50 values or efficacy data. One preprint study related to COVID-19 included **Olmidine** in a large list of compounds, but did not offer any specific experimental details or results for this particular molecule.

Due to the absence of published research, this guide cannot provide the requested in-depth technical information, including:

- **Quantitative Data:** No experimental data (e.g., IC50, binding affinity, pharmacokinetic parameters) is available in the public domain.
- **Experimental Protocols:** Without published studies, there are no methodologies to report for key experiments.
- **Signaling Pathways and Mechanisms of Action:** The biological targets and mechanism of action for **Olmidine** remain uncharacterized in the scientific literature.

Consequently, the creation of structured data tables and Graphviz diagrams for signaling pathways or experimental workflows is not feasible at this time.

This document serves to inform researchers, scientists, and drug development professionals that CAS number 31105-14-3 (**Olmidine**) represents a largely unexplored chemical entity. Its structural features may be of interest for medicinal chemistry programs, but any investigation into its biological effects would be breaking new ground. Further research is required to determine its potential therapeutic applications.

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